

RP-001 Hydrochloride: An In-Depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *RP-001 hydrochloride*

Cat. No.: *B1148384*

[Get Quote](#)

An Overview of a Potent and Selective S1P1 Receptor Agonist

RP-001 hydrochloride is a potent and selective agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1), a G protein-coupled receptor that plays a critical role in lymphocyte trafficking and immune regulation.^{[1][2][3]} Its high affinity and selectivity for S1P1 make it a valuable tool for researchers studying the physiological and pathological roles of this receptor, as well as a potential starting point for the development of novel therapeutics for autoimmune diseases and other inflammatory conditions. This technical guide provides a comprehensive overview of the available data on **RP-001 hydrochloride**, including its biochemical properties, in vitro and in vivo activity, and detailed protocols for key experimental assays.

Core Compound Characteristics

Property	Value	Reference
Chemical Name	N-[4-[5-[3-Cyano-4-(1-methylethoxy)phenyl]-1,2,4-oxadiazol-3-yl]-2,3-dihydro-1H-inden-1-yl]-β-alanine hydrochloride	[4]
Molecular Formula	C24H24N4O4 · HCl	
Molecular Weight	468.93 g/mol	[4]
CAS Number	1781880-34-9	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO	[1]

Quantitative Biological Activity

RP-001 hydrochloride exhibits picomolar potency for the human S1P1 receptor and induces lymphopenia in vivo at low microgram per kilogram doses.

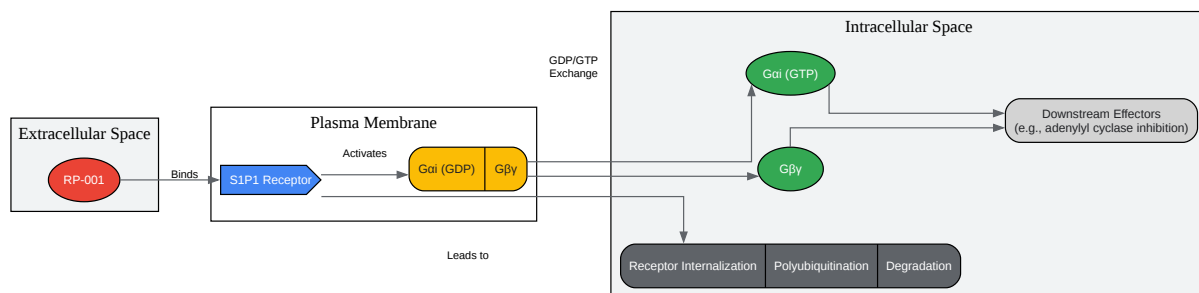
Parameter	Value	Species/System	Reference
S1P1 Receptor EC50	9 pM	In vitro functional assay	[1][2][3][5]
In Vivo Lymphopenia EC50	0.03 mg/kg	Mouse	[1][3][6]

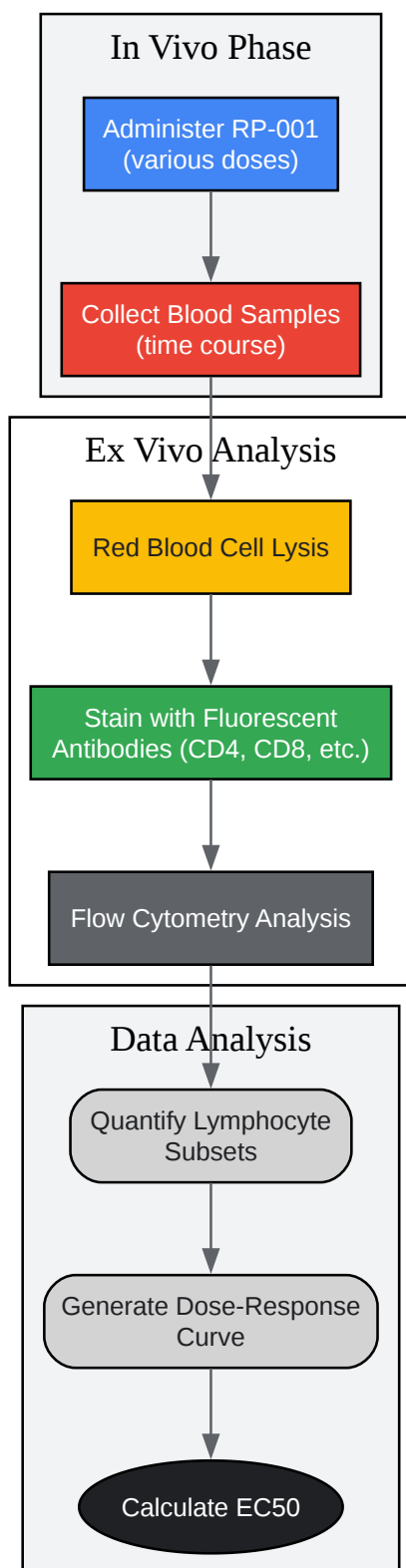
Selectivity Profile: Publicly available quantitative binding affinity data (Ki or Kd values) for **RP-001 hydrochloride** against the full panel of S1P receptors (S1P1-5) is limited. However, it is reported to have little activity on S1P2, S1P3, and S1P4 receptors, with moderate affinity for the S1P5 receptor.[1][2]

Pharmacokinetic Profile: Detailed pharmacokinetic parameters for **RP-001 hydrochloride**, such as half-life, bioavailability, and metabolic profile, are not currently available in the public domain.

Mechanism of Action and Signaling Pathway

As an agonist for the S1P1 receptor, **RP-001 hydrochloride** mimics the action of the endogenous ligand, sphingosine-1-phosphate. The S1P1 receptor is primarily coupled to the Gi/o family of G proteins. Upon agonist binding, a conformational change in the receptor leads to the exchange of GDP for GTP on the G α i subunit. The activated G α i subunit and the dissociated G $\beta\gamma$ subunits then modulate the activity of downstream effector proteins. A key consequence of S1P1 activation in lymphocytes is the internalization of the receptor, which renders the cell unresponsive to the S1P gradient that governs their egress from lymphoid tissues, leading to their sequestration and a reduction in circulating lymphocytes (lymphopenia).[7] **RP-001 hydrochloride** has been shown to induce this internalization and subsequent polyubiquitination of the S1P1 receptor.[3][4][5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. RP 001 (hydrochloride) - Biochemicals - CAT N°: 16636 [bertin-bioreagent.com]
- 4. RP 001 hydrochloride | Sphingosine-1-Phosphate Receptors | Tocris Bioscience [tocris.com]
- 5. bio-techne.com [bio-techne.com]
- 6. RP-001 | TargetMol [targetmol.com]
- 7. Synthesis and Evaluation of Serinolamide Derivatives as Sphingosine-1-Phosphate-1 (S1P1) Receptor Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [RP-001 Hydrochloride: An In-Depth Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148384#rp-001-hydrochloride-s1p1-receptor-agonist]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com